

3-Methoxypiperidin-2-one: An Obscure Compound with Undocumented Origins

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxypiperidin-2-one

Cat. No.: B1359197

[Get Quote](#)

Despite its defined chemical structure and commercial availability, the specific discovery and detailed history of **3-Methoxypiperidin-2-one** (CAS No. 25219-59-4) remain elusive within publicly accessible scientific literature and historical records. Extensive searches have not unearthed a seminal publication detailing its first synthesis, the researchers involved, or the initial context of its preparation. Consequently, a comprehensive technical guide on its core discovery and development cannot be constructed at this time.

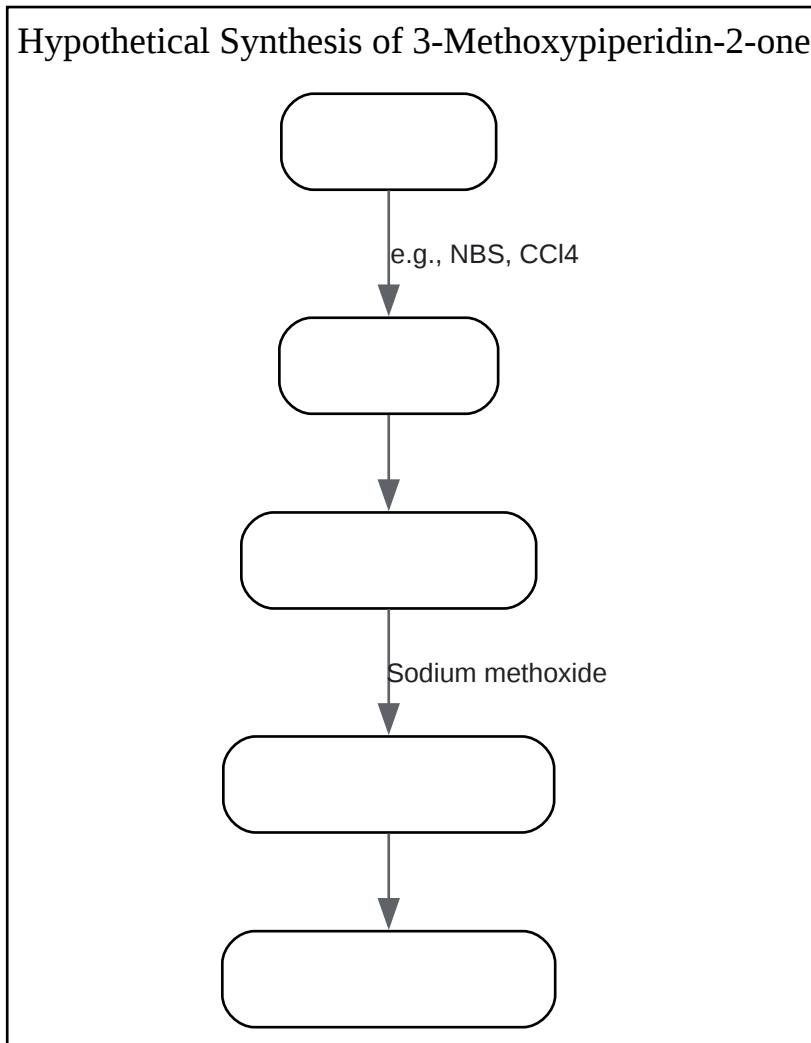
While the origins of this specific methoxy-substituted piperidinone are obscure, the broader class of piperidin-2-one derivatives has been a subject of considerable interest in medicinal and synthetic chemistry. These scaffolds are recognized as valuable intermediates in the synthesis of a wide range of biologically active compounds.

General Synthetic Approaches to 3-Alkoxy-2-Piperidinones

Although a specific, detailed experimental protocol for the synthesis of **3-Methoxypiperidin-2-one** is not documented in readily available literature, general methodologies for the preparation of analogous 3-alkoxy-2-piperidinones can be inferred from established synthetic strategies for substituted lactams. A plausible synthetic pathway could involve the α -functionalization of a piperidin-2-one precursor.

One potential conceptual pathway is illustrated below. It is important to note that this is a generalized and hypothetical scheme, as a specific validated synthesis for **3-**

Methoxypiperidin-2-one has not been found.



[Click to download full resolution via product page](#)

Caption: A hypothetical synthetic route to **3-Methoxypiperidin-2-one**.

Physicochemical Data

Basic physicochemical properties for **3-Methoxypiperidin-2-one** have been compiled from chemical supplier databases. However, detailed experimental spectra (NMR, IR, Mass Spectrometry) and associated protocols are not available in the surveyed literature.

Property	Value
CAS Number	25219-59-4
Molecular Formula	C ₆ H ₁₁ NO ₂
Molecular Weight	129.16 g/mol
Appearance	Solid or semi-solid

Pharmacological Significance

There is currently no available information on the pharmacological activity, mechanism of action, or any associated signaling pathways for **3-Methoxypiperidin-2-one**. The broader class of piperidinone derivatives is known to exhibit a wide range of biological activities, and these compounds are often used as scaffolds in drug discovery. However, without specific studies on the methoxy-substituted variant, any discussion of its pharmacological relevance would be purely speculative.

In conclusion, **3-Methoxypiperidin-2-one** represents a chemical entity for which the foundational scientific documentation regarding its discovery and detailed characterization is not readily available. While its structure is known and it can be sourced commercially, the scientific community awaits a formal publication to elucidate its history and potential applications.

- To cite this document: BenchChem. [3-Methoxypiperidin-2-one: An Obscure Compound with Undocumented Origins]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1359197#discovery-and-history-of-3-methoxypiperidin-2-one\]](https://www.benchchem.com/product/b1359197#discovery-and-history-of-3-methoxypiperidin-2-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com